

# Physical and chemical properties of 3-Propylpyridine

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## Compound of Interest

Compound Name: **3-Propylpyridine**

Cat. No.: **B1594628**

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An In-depth Technical Guide to **3-Propylpyridine**: Properties, Synthesis, and Applications

## Abstract

This technical guide provides a comprehensive overview of **3-Propylpyridine** (CAS No: 4673-31-8), a key heterocyclic building block relevant to researchers, scientists, and professionals in drug development. The document delineates its fundamental physical and chemical properties, offers insights into its spectroscopic signature, and outlines robust analytical methodologies for its characterization. Furthermore, this guide discusses plausible synthetic strategies, its known applications, and critical safety protocols for handling. The content is structured to deliver both foundational knowledge and practical insights, ensuring a thorough understanding of this important chemical entity.

## Introduction

**3-Propylpyridine** is an aromatic heterocyclic compound belonging to the pyridine family. Structurally, it consists of a pyridine ring substituted with a propyl group at the third position.<sup>[1]</sup> <sup>[2]</sup> Pyridine and its derivatives are ubiquitous scaffolds in medicinal chemistry, agrochemicals, and materials science due to their unique electronic properties, hydrogen bonding capabilities, and metabolic stability. **3-Propylpyridine**, specifically, serves as a valuable intermediate and building block in the synthesis of more complex molecules.<sup>[3]</sup> Its moderate lipophilicity, conferred by the propyl side chain, combined with the basic nitrogen atom of the pyridine ring, makes it an interesting moiety for modulating the physicochemical properties of target

compounds in drug discovery. This guide aims to consolidate the available technical data on **3-Propylpyridine** to support its effective use in research and development.

## Physicochemical and Spectroscopic Profile

A precise understanding of a compound's physical and chemical properties is foundational to its application in any scientific endeavor. These properties dictate its behavior in different solvents, its reactivity, and the appropriate methods for its analysis and purification.

## Identification and Core Properties

The fundamental identifiers and physical constants for **3-Propylpyridine** are summarized below. These values are critical for everything from reaction setup to analytical method development.

Table 1: Physicochemical Properties of **3-Propylpyridine**

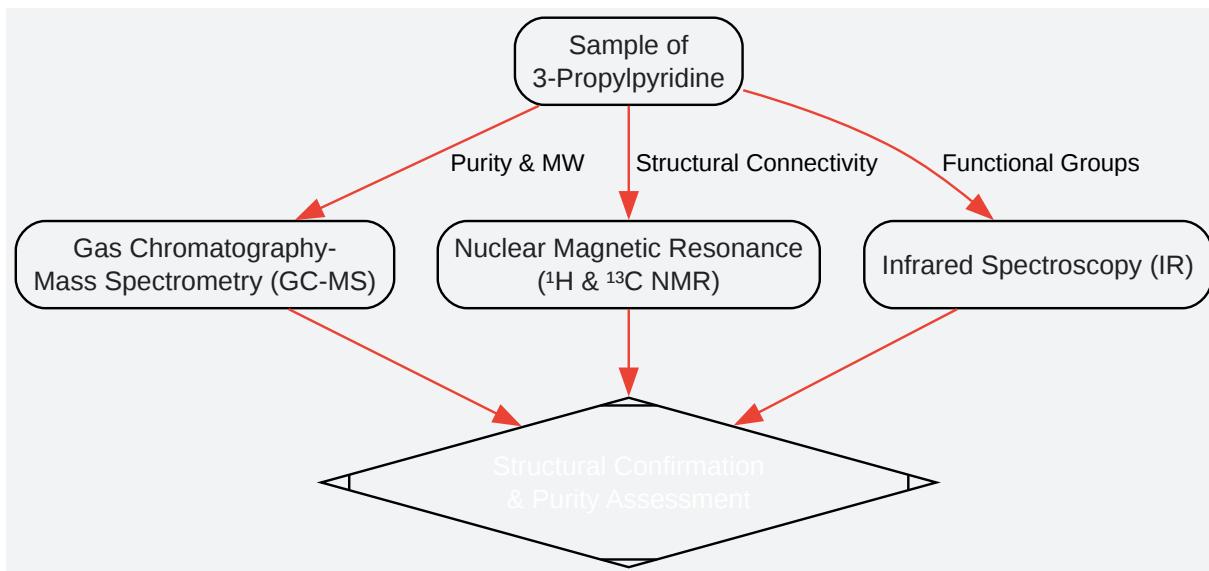
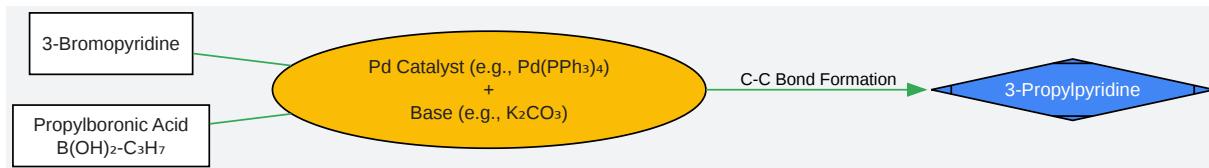
Property	Value	Source(s)
IUPAC Name	<b>3-propylpyridine</b>	<a href="#">[1]</a>
Synonyms	1-(3-Pyridyl)propane, 3-(n-Propyl)pyridine	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
CAS Number	4673-31-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>8</sub> H <sub>11</sub> N	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	121.18 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Colorless to pale yellow clear liquid	<a href="#">[5]</a>
Boiling Point	186-187 °C (at 760 mmHg)	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Density	0.9264 g/cm <sup>3</sup> (at 20 °C)	<a href="#">[4]</a> <a href="#">[7]</a>
Refractive Index	1.493 - 1.499 (at 20 °C)	<a href="#">[5]</a>
Flash Point	64.44 °C (148.00 °F)	<a href="#">[5]</a> <a href="#">[8]</a>
pKa (Strongest Basic)	5.56 ± 0.10 (Predicted)	<a href="#">[7]</a> <a href="#">[9]</a>
logP (Octanol/Water)	2.27 - 2.36 (Predicted/Estimated)	<a href="#">[5]</a> <a href="#">[9]</a>
Water Solubility	~20-26 g/L (Predicted/Estimated)	<a href="#">[5]</a> <a href="#">[9]</a>

| Other Solubilities | Soluble in alcohol |[\[5\]](#)[\[10\]](#) |

Note: A melting point of 163 °C appears in some databases[\[4\]](#)[\[7\]](#); however, this is inconsistent with its liquid state at room temperature and is likely erroneous.

## Molecular Structure

The structure of **3-Propylpyridine** is fundamental to its chemical behavior, influencing its polarity, reactivity, and steric profile.



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